Application Note: Scalable Synthesis of 1-(1H-Purin-6-yl)ethanone

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Compound of Interest

Compound Name:	*1-(1H-Purin-6-yl)ethanone*
CAS No.:	*188049-34-5*
Cat. No.:	*B061019*

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Executive Summary

This guide details a robust, scalable protocol for the synthesis of **1-(1H-Purin-6-yl)ethanone** (6-acetylpurine), a critical intermediate in the development of antiviral and antineoplastic pharmacophores. While traditional methods (e.g., Stille coupling or homolytic acylation) suffer from toxicity issues or poor regioselectivity, this protocol utilizes a Heck-type vinylation followed by hydrolysis. This route is selected for its atom economy, avoidance of toxic organotin reagents, and the ability to telescope deprotection and functional group unmasking into a single downstream operation.

Key Advantages:

- Tin-Free: Eliminates hazardous waste associated with Stille coupling.
- Scalable: Uses commercially available 6-chloropurine and n-butyl vinyl ether.
- Telescoped Workup: Acidic hydrolysis simultaneously unmasks the ketone and removes the N9-protecting group.

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Retrosynthetic Analysis & Route Selection

The synthesis strategy addresses the two primary challenges of purine functionalization: N-H acidity at the 9-position and regiocontrol at the 6-position.

Pathway Logic

- Protection (Step 1): The acidic N9 proton (pKa ~8.9) can poison Palladium catalysts and lead to solubility issues. We employ the Tetrahydropyranyl (THP) group. It is lipophilic (aiding solubility in organic solvents), stable to the basic conditions of the Heck coupling, and cleanly removed during the acidic hydrolysis step.
- C-C Bond Formation (Step 2): A Palladium-catalyzed Heck coupling introduces the two-carbon side chain using n-butyl vinyl ether. This serves as a "masked" acetyl group.
- Hydrolysis (Step 3): Treatment with aqueous acid performs a dual function: it hydrolyzes the enol ether to the ketone and cleaves the N9-THP protecting group.

Figure 1: Strategic workflow for the synthesis of **1-(1H-Purin-6-yl)ethanone**.

Detailed Experimental Protocol

Step 1: Synthesis of 6-Chloro-9-(tetrahydro-2H-pyran-2-yl)-9H-purine

Objective: Mask the N9 nitrogen to improve solubility and prevent catalyst interference.

- Reagents:
  - 6-Chloropurine (1.0 equiv)
  - 3,4-Dihydro-2H-pyran (DHP) (1.5 equiv)
  - p-Toluenesulfonic acid monohydrate (p-TsOH) (0.01 equiv)
  - Ethyl Acetate (EtOAc) (10 vol)

Procedure:

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- Charge a reactor with 6-Chloropurine and EtOAc.
- Add p-TsOH catalyst.
- Heat the suspension to 50°C.
- Add DHP dropwise over 30 minutes. The mixture should become a clear solution as the reaction proceeds.
- Stir at 55-60°C for 3 hours. Monitor by HPLC (Target: <1% starting material).
- Workup: Cool to 20°C. Wash with saturated NaHCO3 (2 x 3 vol) to neutralize acid.
- Dry the organic layer (MgSO4), filter, and concentrate under reduced pressure to a solid.
- Yield: Expected 85-92%. White to off-white solid.

Step 2: Heck Coupling to Enol Ether Intermediate

Objective: Install the carbon backbone using a vinyl ether surrogate.

- Reagents:
  - Intermediate 1 (from Step 1) (1.0 equiv)
  - n-Butyl Vinyl Ether (2.0 equiv)
  - Palladium(II) Acetate (Pd(OAc)2) (0.03 equiv / 3 mol%)
  - 1,3-Bis(diphenylphosphino)propane (DPPP) (0.06 equiv / 6 mol%)
  - Triethylamine (Et3N) (2.5 equiv)
  - DMF (Dimethylformamide) (8 vol) - Note: Degassed

Procedure:

- In a clean reactor, dissolve Intermediate 1 in DMF.

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- Add Et3N and n-Butyl Vinyl Ether.
- Sparge the solution with Nitrogen for 30 minutes to remove oxygen (Critical for Pd turnover).
- Add Pd(OAc)2 and DPPP.
- Heat to 90°C under Nitrogen atmosphere. Stir for 12-16 hours.
  - Process Note: The solution will darken. Monitor for the disappearance of the aryl chloride.
- Workup: Cool to room temperature. Filter through a pad of Celite to remove Pd black. Rinse with EtOAc.
- Partition the filtrate between EtOAc and Water/Brine (1:1). Wash organic layer extensively with water to remove DMF.
- Concentrate the organic phase to obtain the crude Enol Ether (often an oil or low-melting solid). Proceed directly to Step 3.

Step 3: Hydrolysis and Deprotection

Objective: Unmask the ketone and remove the THP group in a single operation.

- Reagents:
  - Crude Enol Ether (from Step 2)
  - 2M Hydrochloric Acid (HCl) (5 vol)
  - Tetrahydrofuran (THF) (2 vol)

Procedure:

- Dissolve the crude intermediate in THF.
- Add 2M HCl slowly.
- Stir at room temperature for 4-6 hours.

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- Mechanism:[1][2][3] The vinyl ether hydrolyzes to the ketone, and the N9-THP acetal cleaves under aqueous acidic conditions.

- Neutralization: Carefully adjust pH to ~7.0-7.5 using 4M NaOH or solid NaHCO3.
  - Observation: The product, **1-(1H-Purin-6-yl)ethanone**, typically precipitates near neutral pH due to lower solubility of the free base.
- Isolation: Filter the solid precipitate. Wash with cold water (2 vol) and cold ethanol (1 vol).
- Purification: Recrystallize from Ethanol/Water (9:1) if necessary.[4]

Quantitative Data & Safety Parameters

Reagent Stoichiometry Table

Reagent	Equiv.[5][6]	Role	Critical Parameter
6-Chloropurine	1.0	SM	Purity >98%
DHP	1.5	Protecting Group	Control exotherm upon addition
n-Butyl Vinyl Ether	2.0	Coupling Partner	Excess ensures conversion; volatile (Bp 94°C)
Pd(OAc)2	0.03	Catalyst	Oxygen sensitivity; keep under N2
DPPP	0.06	Ligand	Bidentate ligand crucial for regioselectivity
Triethylamine	2.5	Base	Scavenges HCl formed during coupling

Process Safety & Hazards

Figure 2: Critical safety control points for scale-up.

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Analytical Validation

HPLC Method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm.
- Retention Times (Approx):
  - 6-Chloropurine: ~3.5 min
  - 9-THP-6-Cl-Purine: ~7.2 min
  - Product (6-Acetylpurine): ~4.1 min

NMR Characterization (Expected):

- 1H NMR (DMSO-d6): δ 2.75 (s, 3H, -COCH3), 8.80 (s, 1H, H-2), 9.10 (s, 1H, H-8), 13.8 (br s, 1H, NH).
- Note: The acetyl methyl group typically appears as a singlet around 2.7-2.8 ppm.

References

- Synthesis of 6-Chloropurine (Precursor)
  - Source: PrepChem. "Synthesis of 6-chloropurine hydrochloride."
- Source: Hocek, M. et al. "Cross-coupling reactions of halopurines." Journal of Organic Chemistry.
- Heck Vinylation of Electron-Deficient Heterocycles: Source: Cabri, W., & Candiani, I. (1995). "Recent Developments and New Perspectives in the Heck Reaction." Accounts of Chemical

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Research. Context: Mechanistic grounding for using bidentate ligands (DPPP) to enforce regioselectivity with vinyl ethers.

- Sonogashira Alternative (for reference)
  - Source: "Synthesis of 6-alkynyl tacrine derivatives by Sonogashira coupling." ResearchGate.[7]
- Bioreactor/Reaction Scale-Up Principles
  - Source: BioProcess International. "Exploring Principles of Bioreactor Scale-Up."

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Sources

- 1. gold-chemistry.org [gold-chemistry.org]
- 2. Sonogashira coupling - Wikipedia [en.wikipedia.org]
- 3. bioprocessintl.com [bioprocessintl.com]
- 4. youtube.com [youtube.com]
- 5. researchgate.net [researchgate.net]
- 6. pcliv.ac.uk [pcliv.ac.uk]
- 7. researchgate.net [researchgate.net]
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